

Personal protective equipment for handling Butane-1,4-13C2

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Compound of Interest

Compound Name: Butane-1,4-13C2

Cat. No.: B1626772

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Essential Safety and Handling Guide for Butane-1,4-13C2

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Butane-1,4-13C2**. Adherence to these procedures is vital for ensuring laboratory safety and proper disposal. **Butane-1,4-13C2** is an isotopically labeled compound that is also an extremely flammable gas, requiring specific handling precautions.^{[1][2]}

Hazard Identification and Classification

Butane-1,4-13C2 presents significant physical hazards due to its flammability and its state as a gas under pressure.^{[1][2]} In high concentrations, it can also act as an asphyxiant by displacing oxygen.^{[1][3]}

| Hazard Classification | GHS Code | Description |
|-----------------------|----------|---|
| Flammable Gases | H220 | Extremely flammable gas. ^{[1][2]} |
| Gases Under Pressure | H280 | Contains gas under pressure; may explode if heated. ^{[1][2]} |
| Simple Asphyxiant | - | May displace oxygen and cause rapid suffocation. ^[3] |

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to create a barrier between the researcher and the hazardous material.^[4] The following table outlines the recommended PPE for handling **Butane-1,4-13C2**.

| Body Part | Personal Protective Equipment | Rationale |
|-------------|--|---|
| Eyes/Face | Safety glasses or goggles. A face shield is recommended for tasks with a higher risk of splashes or releases. ^{[4][5]} | To protect against potential splashes of liquefied gas and contact with vapors. ^{[4][6]} |
| Hands | Chemical-resistant gloves (e.g., nitrile rubber for intermittent contact). ^[5] | To prevent skin contact with the liquefied gas, which can cause frostbite. ^[7] |
| Body | A flame-resistant lab coat or a lab coat made of 100% cotton. ^{[8][9]} | To protect skin and clothing from splashes and in case of a flash fire. ^{[4][8]} |
| Feet | Closed-toe shoes. ^[4] | To protect feet from spills and falling objects. ^[6] |
| Respiratory | A respirator may be required when working in poorly ventilated areas or when engineering controls are not sufficient. ^[4] | To prevent inhalation of high concentrations of the gas, which can lead to asphyxiation. ^[1] |

Operational Plan for Safe Handling

A systematic approach to handling **Butane-1,4-13C2** is essential to minimize risks. This involves careful preparation, handling, and storage procedures.

Preparation:

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.

- Location: Ensure all handling of **Butane-1,4-13C2** occurs in a well-ventilated area, such as a chemical fume hood, to prevent the accumulation of flammable vapors.[8]
- Ignition Sources: Remove all potential ignition sources from the work area, including open flames, hot surfaces, sparks from electrical equipment, and static electricity.[1][8][10]
- Equipment: Use equipment rated for cylinder pressure and compatible with the material.[10] Ensure all components are made of metal and are properly grounded to prevent the buildup of static electricity.[6]
- Emergency Preparedness: Have a suitable fire extinguisher (e.g., an ABC extinguisher) readily available.[8] Ensure that an emergency plan is in place to handle accidental releases. [10]

Handling:

- Cylinder Movement: Use a suitable hand truck to move gas cylinders; do not drag, roll, or drop them.[10]
- Connecting Equipment: Do not open the cylinder valve until it is connected to the equipment prepared for use. A backflow prevention device should be used in the piping.[10]
- Leak Check: After connecting the cylinder, perform a leak check on all connections using a suitable method (e.g., Snoop leak detection fluid).
- Flow Control: Open valves slowly to prevent rapid pressure changes.
- Hygiene: Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[10]

Storage:

- Location: Store cylinders in a well-ventilated, secure area away from heat, direct sunlight, and ignition sources.[1][7][10] The storage area should be free from fire risk.[1]
- Temperature: Keep the container in a location where the temperature does not exceed 50°C (122°F).[1][11]

- Position: Store cylinders in an upright position and secure them to prevent falling.[1][10]
- Segregation: Store away from incompatible materials, such as oxidant gases.[1]
- Labeling: Ensure all containers are clearly labeled with the identity of the contents and the associated hazards.[12]

Disposal Plan

The disposal of **Butane-1,4-13C2** and its containers must be handled as hazardous waste, in compliance with local, state, and federal regulations.

- Contact EHS: Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.
- Empty Canisters: For commercial-level disposal, empty canisters should be placed in designated hazardous waste containers labeled for flammable gas.[11] Do not mix with other types of hazardous waste.[11]
- Residual Gas: Never dispose of a canister with gas remaining inside.[11] Your EHS office will provide guidance on how to handle residual gas.
- Container Management: Keep waste containers in a cool, dry, and well-ventilated location, away from heat and sunlight.[11]
- Waste Pickup: Arrange for a pickup of the hazardous waste through a certified waste management company contracted by your institution.[11]

Safe Handling and Disposal Workflow

Caption: Workflow for the safe handling and disposal of **Butane-1,4-13C2**.

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